

Boc-hyp-otbu safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Boc-hyp-otbu*

Cat. No.: *B558404*

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Technical Guide on the Safe Handling of Boc-Hyp-OtBu

Chemical Identifier: (2S,4R)-1-(tert-butoxycarbonyl)-4-(tert-butoxy)pyrrolidine-2-carboxylic acid

Abbreviation: **Boc-Hyp-OtBu** CAS Number: 76150-73-3 Molecular Formula: C₁₈H₃₃NO₅

Disclaimer: A specific Safety Data Sheet (SDS) for **Boc-Hyp-OtBu** (CAS 76150-73-3) is not readily available in the public domain. The following guide has been compiled based on safety data for structurally similar protected amino acid derivatives, such as various Boc-protected proline analogs. This information should be used as a general guideline, and a comprehensive risk assessment should be conducted by qualified personnel before handling this chemical.

Section 1: Hazard Identification and Classification

While not typically classified as a hazardous substance, **Boc-Hyp-OtBu** and similar compounds may pose risks under certain conditions. The primary hazards are associated with irritation upon contact or inhalation.

Potential Hazards:

- Eye Irritation: May cause serious eye irritation.[[1](#)][[2](#)]
- Skin Irritation: May cause skin irritation upon prolonged or repeated contact.[[1](#)][[2](#)]

- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[1][3]

Based on analogous compounds, **Boc-Hyp-OtBu** is not considered a significant fire risk under standard laboratory conditions.[4]

Section 2: Physical and Chemical Properties

Quantitative data for **Boc-Hyp-OtBu** is limited. The following table includes properties of the closely related compound Boc-Hyp-OH.

Property	Data (for Boc-Hyp-OH)	Source
Molecular Weight	231.25 g/mol	[5][6]
Melting Point	123-127 °C	[5][6]
Appearance	White to off-white powder/solid	General
Solubility	Soluble in various organic solvents	General
Flash Point	Not applicable	[5][6]

Section 3: Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and maintain the integrity of the compound.

3.1 Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[3]
- Ensure that an eyewash station and safety shower are readily accessible.[7]

3.2 Personal Protective Equipment (PPE): A summary of recommended PPE is provided in the table below.

Protection Type	Specification	Source
Eye/Face Protection	Safety glasses with side-shields or goggles.	[4] [5] [6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile). Lab coat.	[4] [3] [5] [6]
Respiratory Protection	For operations generating significant dust, use a NIOSH-approved N95 dust mask or higher.	[4] [3] [5] [6]

3.3 Handling Precautions:

- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid the formation and inhalation of dust.[\[4\]](#)[\[3\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)
- Keep away from heat and sources of ignition.[\[3\]](#)

3.4 Storage Conditions:

- Keep the container tightly closed.[\[4\]](#)[\[3\]](#)
- Store in a dry, cool, and well-ventilated place.[\[7\]](#) Some similar compounds recommend refrigeration (e.g., below 5°C).[\[3\]](#)
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, and strong bases.

Section 4: Experimental Protocols and Emergency Procedures

4.1 Standard Handling Workflow:

The following diagram illustrates a standard workflow for handling **Boc-Hyp-OtBu** in a laboratory setting.

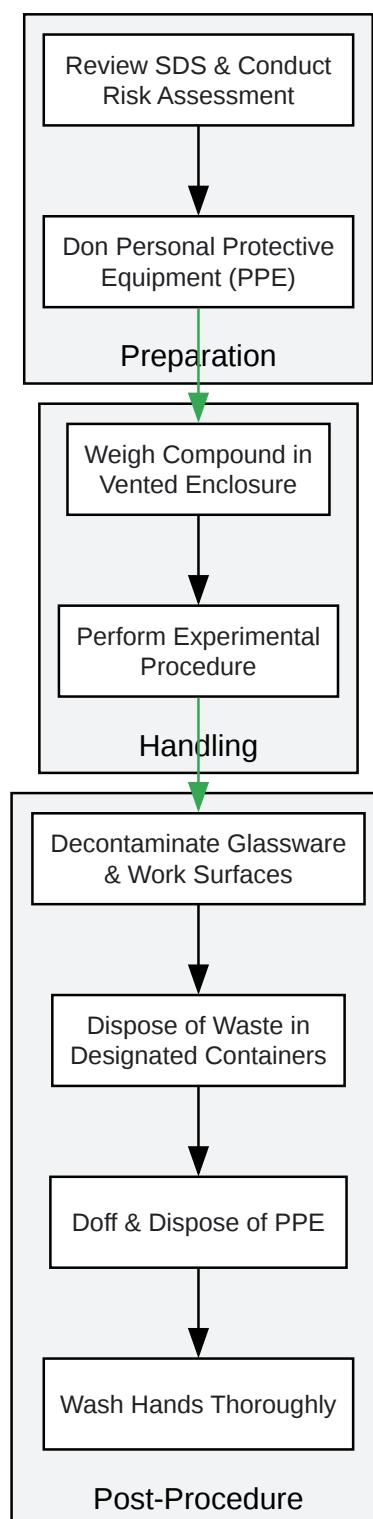


Diagram 1: Standard Laboratory Handling Workflow

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Diagram 1: Standard Laboratory Handling Workflow

4.2 First-Aid Measures:

Exposure Route	First-Aid Protocol	Source
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration.	[3]
Skin Contact	Wash off immediately with soap and plenty of water. Remove contaminated clothing.	[3]
Eye Contact	Rinse immediately and thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek medical attention.	[4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.	[3]

4.3 Spill Response: In the event of a spill, follow the procedures outlined in the decision tree below.

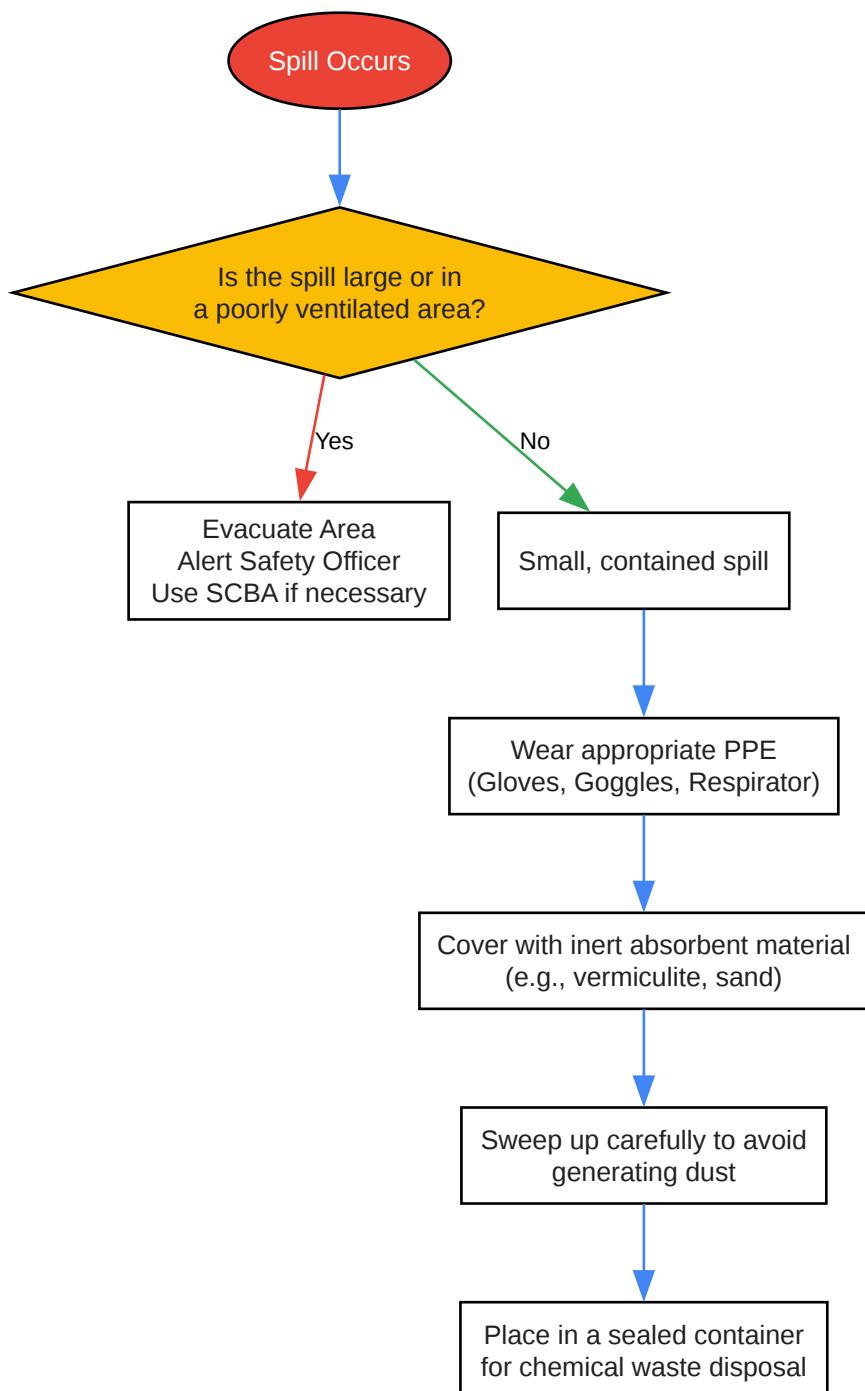


Diagram 2: Spill Response Decision Tree

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